

1-Bromo-2-propanol chemical properties and structure

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Compound of Interest

Compound Name: 1-Bromo-2-propanol

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An In-depth Technical Guide to **1-Bromo-2-propanol**: Chemical Properties and Structure

Introduction

1-Bromo-2-propanol, also known as propylene bromohydrin, is a secondary alcohol substituted with a bromo group at the primary carbon.[1] It serves as a valuable intermediate in various organic syntheses. This technical guide provides a comprehensive overview of its chemical properties, structure, synthesis, and reactivity for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

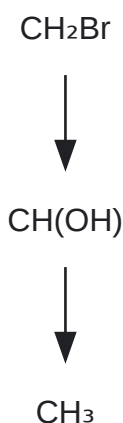
1-Bromo-2-propanol is a colorless to dark brown liquid.[1][2] It is a flammable and water-soluble compound.[1][3] The key physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₃ H ₇ BrO	[1]
Molecular Weight	138.99 g/mol	[1]
Density	1.5585 g/mL at 30 °C	[4]
Boiling Point	145-148 °C	[2]
Melting Point	-67 °F (-55 °C)	[1][3]
Flash Point	130 °F (54.4 °C)	[1][3]
Vapor Pressure	16 mmHg at 126 °F (52.2 °C)	[1][3]
Water Solubility	≥ 100 mg/mL at 72 °F (22.2 °C)	[1][3]
Refractive Index	n _{20/D} 1.480	[2]

Chemical Structure

The IUPAC name for this compound is 1-bromopropan-2-ol.[1] It is a chiral molecule and can exist as two enantiomers, (R)-**1-bromo-2-propanol** and (S)-**1-bromo-2-propanol**. The structure consists of a three-carbon chain with a hydroxyl group on the second carbon and a bromine atom on the first carbon.

Chemical Structure of 1-Bromo-2-propanol



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Figure 1: 2D Chemical Structure of **1-Bromo-2-propanol**.

Experimental Protocols

Synthesis of 1-Bromo-2-propanol

A common method for the synthesis of **1-bromo-2-propanol** involves the reaction of allyl bromide with sulfuric acid in the presence of a copper sulfate catalyst.^[5]

Materials:

- Allyl bromide
- 93% Sulfuric acid
- Crystallized copper sulfate
- Ice water bath
- Potassium carbonate
- Diethyl ether
- 5L flask with a mechanical stirrer

Procedure:

- To 313 g of allyl bromide in a five-liter flask, slowly add a mixture of 600 g of 93% sulfuric acid and 5 g of crystallized copper sulfate in very small portions.^[5]
- The flask should be continuously stirred and cooled with an ice water bath. The addition must be slow to prevent excessive charring due to the violent nature of the reaction.^[5]
- The reaction is typically complete within two hours.^[5]
- After the reaction is complete, add three liters of water to the mixture.^[5]

- Distill the mixture until the distillate no longer separates into two layers upon saturation with potassium carbonate. This distillation process can take up to six hours.[\[5\]](#)
- Extract the distillate multiple times with diethyl ether.[\[5\]](#)
- Dry the combined ether extracts over potassium carbonate.[\[5\]](#)
- Distill off the ether.[\[5\]](#)
- Fractionally distill the remaining liquid. The fraction that comes over at 145-148 °C is **1-bromo-2-propanol**.[\[5\]](#)

Synthesis and Purification Workflow

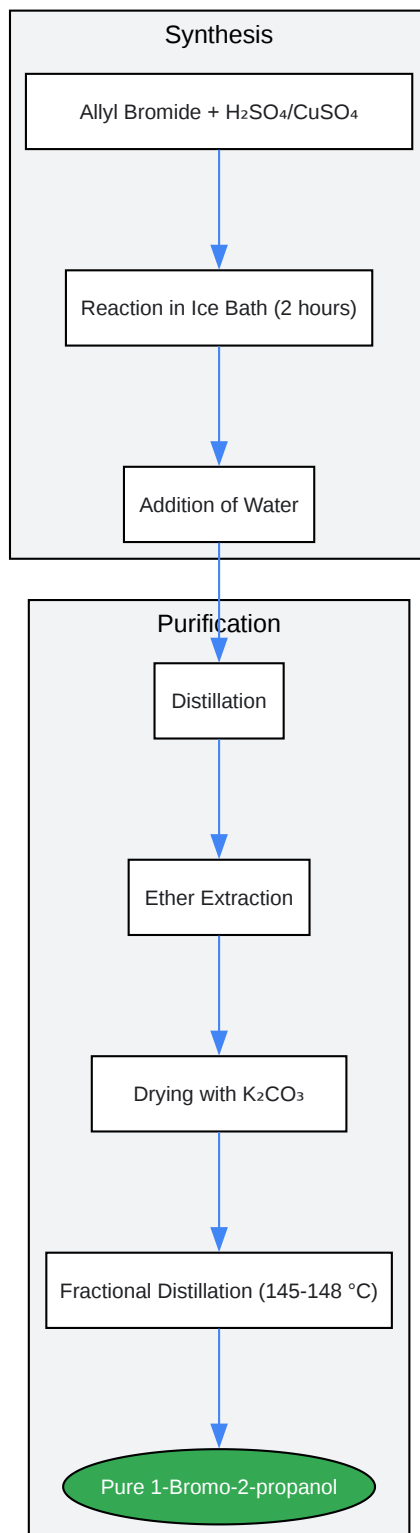
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Figure 2: Workflow for the Synthesis and Purification of **1-Bromo-2-propanol**.

Spectroscopic Data

The structure and purity of **1-bromo-2-propanol** can be confirmed using various spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR data are available for **1-bromo-2-propanol** and can be used to confirm its structure.^{[6][7]} Conformational isomerism of **1-bromo-2-propanol** has been investigated using NMR spectroscopy.^[8]
- Infrared (IR) Spectroscopy: IR spectra for **1-bromo-2-propanol** are available and can be used to identify the presence of the hydroxyl functional group.^[9]
- Mass Spectrometry (MS): Mass spectral data (electron ionization) for **1-bromo-2-propanol** is available, which can be used to determine its molecular weight and fragmentation pattern.^[10]

Reactivity and Stability

1-Bromo-2-propanol is a stable compound under normal conditions.^[11] However, it is combustible and may be sensitive to prolonged exposure to light.^{[2][11]} It is incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.^[12] When heated to decomposition, it emits toxic fumes of hydrogen bromide.^{[3][12]}

Safety and Handling

1-Bromo-2-propanol is a hazardous chemical that causes severe skin burns and eye damage.^[1] It is also a flammable liquid and vapor.^[1] Exposure may cause drowsiness, narcosis, headache, vomiting, and damage to the liver and kidneys.^[3] It can be absorbed through the skin.^[3] Therefore, appropriate personal protective equipment, including gloves, safety goggles, and a respirator, should be worn when handling this chemical.^[3] It should be stored in a cool, dry, and well-ventilated area away from sources of ignition.^{[11][12]}

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